

Monononyl Phthalate-d4: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Monononyl phthalate-d4

Cat. No.: B15555467

[Get Quote](#)

This technical guide provides a comprehensive overview of the safety data for **Monononyl Phthalate-d4**, tailored for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated form, this guide incorporates data from its non-deuterated analogue, dinonyl phthalate, and other related high-molecular-weight phthalates to provide a thorough safety profile. **Monononyl Phthalate-d4** is primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods for the quantification of its non-deuterated counterpart.

Physicochemical Properties

A clear understanding of the physical and chemical properties of **Monononyl Phthalate-d4** is fundamental for its safe handling and use in a laboratory setting. The following table summarizes the key physicochemical data available for this compound.

Property	Value	Source(s)
Chemical Formula	C ₁₇ H ₂₀ D ₄ O ₄	[1]
Molecular Weight	296.39 g/mol	[1]
CAS Number	2514564-42-0	[2]
Appearance	White to off-white solid	
Melting Point	42 - 44°C	
Solubility	Slightly soluble in chloroform, DMSO, and methanol	
Storage Temperature	Refrigerator (2-8 °C)	

Toxicological Data

Direct toxicological studies on **Monononyl Phthalate-d4** are not readily available, as is common for deuterated standards. The toxicological profile is therefore based on data from its non-deuterated analogue, dinonyl phthalate. The primary route of exposure to dinonyl phthalate is through the hydrolysis of the parent compound, diisononyl phthalate (DINP). High-molecular-weight phthalates are generally characterized by low acute toxicity.

Parameter	Value	Species	Test	Source(s)
Acute Oral LD ₅₀	26 g/kg (for dinonyl phthalate)	Rat	In a single dose acute oral toxicity test, dinonyl phthalate demonstrated a low order of toxicity.	[3]
NOAEL	15 mg/kg bw/day (for DINP)	The No-Observed-Adverse-Effect-Level (NOAEL) for Di-isononyl phthalate (DINP) was identified based on changes in the liver.	[4]	
LOAEL	52 mg/kg bw/day (for DBP)	For Di-n-butyl phthalate (DBP), a Lowest-Observed-Adverse-Effect-Level (LOAEL) was used in risk assessments. This value is provided for context on related phthalates.	[4]	

Experimental Protocols

Monononyl Phthalate-d4 is principally used as an internal standard in analytical methodologies, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the precise quantification of monononyl phthalate in biological and environmental samples. The following is a generalized experimental protocol for its use.

Objective: To quantify the concentration of monononyl phthalate in a given sample using **Monononyl Phthalate-d4** as an internal standard.

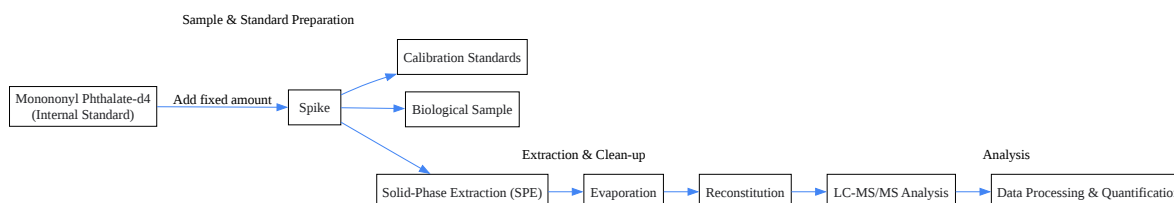
Materials:

- **Monononyl Phthalate-d4** stock solution (e.g., 1 mg/mL in methanol)
- Calibration standards of non-deuterated monononyl phthalate
- Sample matrix (e.g., urine, plasma)
- LC-MS/MS system with a suitable C18 column
- Solvents for mobile phase (e.g., acetonitrile, water with formic acid)
- Solid-phase extraction (SPE) cartridges for sample clean-up

Procedure:

- Preparation of Working Solutions:
 - Prepare a series of calibration standards by spiking known concentrations of non-deuterated monononyl phthalate into a blank sample matrix.
 - Prepare a working internal standard solution of **Monononyl Phthalate-d4** at a fixed concentration (e.g., 100 ng/mL) by diluting the stock solution.
- Sample Preparation:
 - To a known volume of the sample and each calibration standard, add a fixed volume of the **Monononyl Phthalate-d4** internal standard working solution.

- Perform sample clean-up and concentration using solid-phase extraction (SPE). This step helps to remove interfering matrix components.
- Elute the analytes from the SPE cartridge and evaporate the eluent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small volume of the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted samples onto the LC-MS/MS system.
 - Separate the analytes using a suitable gradient elution program.
 - Detect and quantify the parent and product ions for both monononyl phthalate and **Monononyl Phthalate-d4** using Multiple Reaction Monitoring (MRM) mode.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the calibration standards.
 - Determine the concentration of monononyl phthalate in the unknown samples by interpolating their peak area ratios from the calibration curve.



[Click to download full resolution via product page](#)

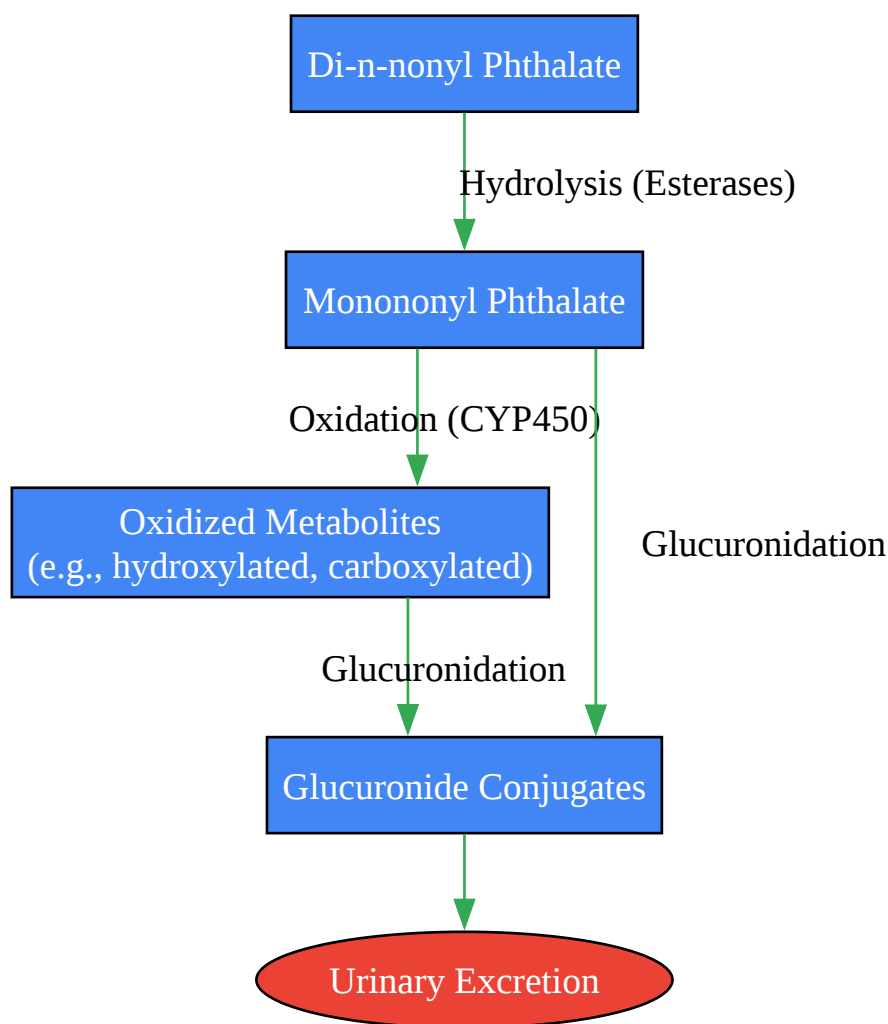
General workflow for sample analysis using an internal standard.

Metabolic Pathway of Dinonyl Phthalate

High-molecular-weight phthalates such as diisononyl phthalate (DINP) and di-n-nonyl phthalate undergo a multi-step metabolic process in the body.^[5] The initial and critical step is the hydrolysis of the diester to its corresponding monoester, monononyl phthalate. This primary metabolite can then undergo further oxidative metabolism, leading to the formation of more polar compounds that are more readily excreted.

The metabolic pathway generally involves:

- Phase I Metabolism (Hydrolysis): Esterases in the gut and other tissues hydrolyze one of the ester bonds of the parent phthalate diester to form the monoester, Monononyl Phthalate.
- Phase I Metabolism (Oxidation): The alkyl chain of the monoester can then be further metabolized through oxidation and hydroxylation, creating a variety of oxidized metabolites.^[5]
- Phase II Metabolism (Conjugation): The monoester and its oxidized metabolites can be conjugated with glucuronic acid to form glucuronide conjugates, which increases their water solubility and facilitates their elimination from the body, primarily in the urine.^[5]



[Click to download full resolution via product page](#)

Simplified metabolic pathway of Di-n-nonyl Phthalate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. mono-n-Nonyl Phthalate-3,4,5,6-d4 | LGC Standards [lgcstandards.com]
- 3. Dinonyl phthalate | C₂₆H₄₂O₄ | CID 6787 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [4. ec.europa.eu \[ec.europa.eu\]](https://ec.europa.eu)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Monononyl Phthalate-d4: A Technical Safety Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555467/docs#monononyl-phthalate-d4-a-technical-safety-guide-for-researchers\]](https://www.benchchem.com/product/b15555467/docs#monononyl-phthalate-d4-a-technical-safety-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)